

Personal protective equipment for handling Montbretin A

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Compound of Interest

Compound Name: Montbretin A

Cat. No.: B1261328

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Essential Safety and Handling of Montbretin A

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory reagents is paramount. This document provides essential, immediate safety and logistical information for the handling of **Montbretin A**, a promising acylated flavonol glycoside with antidiabetic activity.^[1] While **Montbretin A** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is crucial.^[2]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Montbretin A** is provided in the table below. This information is critical for proper handling, storage, and experimental use.

Property	Value	Source
CAS Number	115712-92-0	[1][2]
Molecular Formula	C ₅₃ H ₆₄ O ₃₃	[1]
Molecular Weight	1229.1 g/mol	[1]
Solubility	DMF: 1 mg/ml, DMSO: 2 mg/ml, PBS (pH 7.2): 2 mg/ml	[1]
Appearance	Not specified in provided data	
Melting Point	Not specified in provided data	

Safety and Hazard Information

According to the Safety Data Sheet (SDS) provided by Cayman Chemical, **Montbretin A** is not classified as hazardous.[2] The following table summarizes the hazard ratings.

Hazard Classification	Rating	Details
GHS Classification	Not classified	The substance is not classified according to the Globally Harmonized System.[2]
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	On a scale of 0-4, this indicates minimal hazard.[2]
HMIS-Ratings	Health: 0, Fire: 0, Reactivity: 0	On a scale of 0-4, this indicates minimal hazard.[2]

First Aid Measures[2]

- General: No special measures are required.
- After Inhalation: Move the person to fresh air. If they experience any complaints, consult a doctor.

- After Skin Contact: The product is generally not irritating to the skin. Wash with soap and water.
- After Eye Contact: Rinse the opened eye for several minutes under running water.
- After Swallowing: If symptoms persist, consult a doctor.

Personal Protective Equipment (PPE) and Handling Procedures

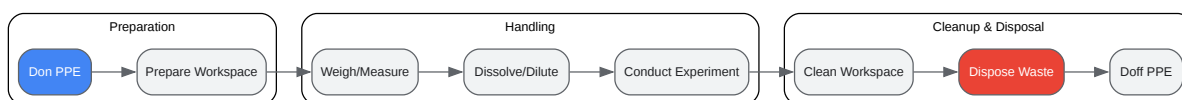
While **Montbretin A** has no specific GHS hazard classification, it is essential to follow standard laboratory practices to minimize exposure and ensure a safe working environment.[2][3][4][5]

Core Personal Protective Equipment:

- Lab Coat: A lab coat should be worn at all times to protect clothing and skin from potential splashes.[3][4]
- Gloves: Impermeable and resistant gloves should be worn when handling **Montbretin A**. [2] While the SDS does not recommend a specific glove material due to a lack of testing, nitrile gloves are a common and appropriate choice for handling general laboratory chemicals.[6] Always wash hands after removing gloves.[3]
- Eye Protection: Safety glasses or goggles should be worn to protect the eyes from any potential splashes or aerosols.[3][4][5][7]

Handling Workflow:

The following diagram illustrates the standard workflow for safely handling **Montbretin A** in a laboratory setting.



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Caption: Workflow for handling **Montbretin A**.

Disposal Plan:

- Follow all federal, state, and local regulations for the disposal of chemical waste.
- Do not allow the substance to enter sewers or surface/ground water.[2]
- Contaminated materials should be disposed of as chemical waste according to institutional guidelines.

Experimental Protocols Involving Montbretin A

While specific protocols for the safe handling of **Montbretin A** are not detailed beyond standard laboratory procedures, published research describes its use in various experimental contexts. These protocols provide insight into its application and the analytical methods used.

Example Experimental Use: Analysis by LC-MS

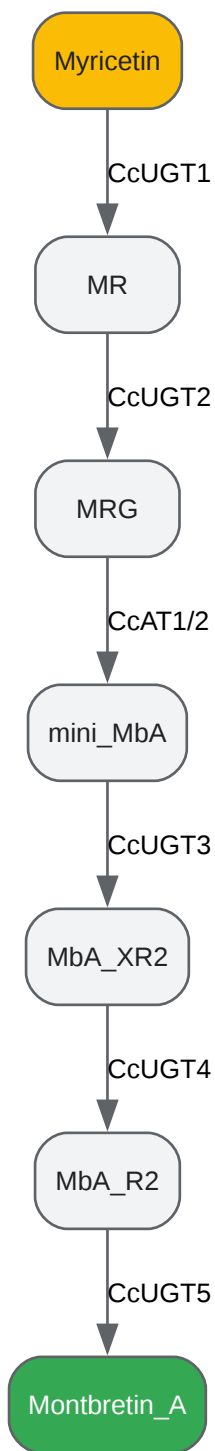
Montbretin A and its biosynthetic intermediates are often analyzed using Liquid Chromatography-Mass Spectrometry (LC-MS). A typical procedure involves:

- Metabolite Extraction: Extraction from biological samples (e.g., plant tissues) using a solvent such as 50% methanol.[8]
- Chromatographic Separation: Separation of metabolites using a C18 column with a gradient elution profile. For example, a long-run elution profile might be used to improve the separation of **Montbretin A** pathway intermediates.[9]
- Mass Spectrometry Detection: Detection using an electrospray ionization source in negative mode.[9]

Biosynthesis Pathway of **Montbretin A**

The biosynthesis of **Montbretin A** is a multi-step process that has been elucidated through extensive research.[9][10][11][12] Understanding this pathway is crucial for researchers

working on its metabolic engineering and production.



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Caption: Simplified **Montbretin A** biosynthesis pathway.

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